

A Technical Guide to the Spectroscopic Characterization of 3-Chloro-1-methylpyrrolidine

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Compound of Interest

Compound Name: 3-Chloro-1-methylpyrrolidine

CAS No.: 10603-46-0

Cat. No.: B180657

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Introduction

3-Chloro-1-methylpyrrolidine is a substituted pyrrolidine, a class of compounds of significant interest in medicinal chemistry and drug development due to the prevalence of the pyrrolidine ring in numerous natural products and synthetic pharmaceuticals. The introduction of a chlorine atom at the 3-position creates a chiral center and introduces a site for further chemical modification, making it a valuable building block in organic synthesis. Accurate and comprehensive structural elucidation of this compound is paramount for its application in research and development. This guide provides an in-depth analysis of the spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to characterize **3-Chloro-1-methylpyrrolidine**. While experimental spectra for this specific compound are not publicly available in common databases, this document presents a detailed prediction and interpretation of its spectroscopic data based on established principles and data from analogous structures.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy: A Detailed Structural Elucidation

NMR spectroscopy is the most powerful tool for determining the precise structure of organic molecules in solution. For **3-Chloro-1-methylpyrrolidine**, both ^1H and ^{13}C NMR are essential for assigning the connectivity and stereochemistry of the molecule.

Theoretical Framework

The chemical environment of each proton and carbon atom in **3-Chloro-1-methylpyrrolidine** is unique, leading to distinct signals in the NMR spectrum. The electronegativity of the nitrogen and chlorine atoms significantly influences the chemical shifts of nearby nuclei. The chlorine atom at the 3-position will deshield the attached proton and carbon, shifting their signals downfield. The N-methyl group and the protons on the pyrrolidine ring will exhibit characteristic chemical shifts and coupling patterns.

Experimental Protocol: Acquiring High-Resolution NMR Spectra

The following protocol outlines a standardized procedure for obtaining high-quality NMR spectra of **3-Chloro-1-methylpyrrolidine**.

1. Sample Preparation:

- Weigh approximately 5-10 mg of **3-Chloro-1-methylpyrrolidine**.
- Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., Chloroform- d , CDCl_3) in a clean, dry NMR tube. The choice of solvent is critical to avoid obscuring signals from the analyte.^[1]
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), to calibrate the chemical shift scale to 0 ppm.

2. ^1H NMR Acquisition:

- Place the NMR tube in the spectrometer.
- Acquire the spectrum on a 400 MHz or higher field spectrometer to ensure good signal dispersion.
- Typical acquisition parameters include a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
- Process the resulting Free Induction Decay (FID) with an appropriate window function (e.g., exponential multiplication with a line broadening of 0.3 Hz) to improve the signal-to-noise ratio.

3. ^{13}C NMR Acquisition:

- Following ^1H NMR, acquire a proton-decoupled ^{13}C NMR spectrum.
- A higher number of scans will be necessary due to the lower natural abundance of ^{13}C .
- The use of a proton-decoupled experiment simplifies the spectrum to single lines for each unique carbon atom.

Predicted ^1H NMR Spectral Data

The predicted ^1H NMR spectrum of **3-Chloro-1-methylpyrrolidine** in CDCl_3 is summarized in the table below. The chemical shifts are estimated based on the analysis of similar structures and known substituent effects.

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H3	4.0 - 4.2	Multiplet	-
H2 (axial & equatorial)	2.8 - 3.2	Multiplet	-
H5 (axial & equatorial)	2.6 - 3.0	Multiplet	-
H4 (axial & equatorial)	2.2 - 2.6	Multiplet	-
N-CH ₃	2.4	Singlet	-

Predicted ^{13}C NMR Spectral Data

The predicted proton-decoupled ^{13}C NMR spectrum of **3-Chloro-1-methylpyrrolidine** in CDCl_3 is presented below.

Carbon	Predicted Chemical Shift (δ , ppm)
C3	60 - 65
C2	55 - 60
C5	53 - 58
C4	35 - 40
N-CH ₃	40 - 45

Structural Connectivity and Proton Relationships

The following diagram illustrates the key proton-proton connectivities within the **3-Chloro-1-methylpyrrolidine** molecule that would be confirmed through 2D NMR experiments like COSY.

Caption: Predicted ^1H - ^1H coupling relationships in **3-Chloro-1-methylpyrrolidine**.

Part 2: Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Theoretical Framework

The bonds within **3-Chloro-1-methylpyrrolidine** will absorb infrared radiation at specific wavenumbers, causing them to stretch or bend. The key functional groups to identify are the C-H bonds of the alkyl chain and methyl group, the C-N bond of the amine, and the C-Cl bond.

Experimental Protocol: Acquiring an IR Spectrum

A standard procedure for obtaining the IR spectrum of a liquid sample like **3-Chloro-1-methylpyrrolidine** is as follows:

1. Sample Preparation:

- Place a drop of the neat liquid sample between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
- Alternatively, a thin film can be cast onto a single salt plate by allowing a volatile solvent to evaporate.

2. Data Acquisition:

- Place the salt plates in the sample holder of an FTIR spectrometer.
- Record the spectrum, typically in the range of 4000 to 400 cm^{-1} .
- A background spectrum of the clean salt plates should be recorded and subtracted from the sample spectrum.

Predicted IR Absorption Frequencies

The following table summarizes the predicted characteristic IR absorption bands for **3-Chloro-1-methylpyrrolidine**.

Vibrational Mode	Predicted Absorption Range (cm^{-1})	Intensity
C-H stretch (alkyl)	2850 - 3000	Strong
C-N stretch (amine)	1000 - 1250	Medium
C-Cl stretch	600 - 800	Strong

Part 3: Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern upon ionization, which can be used to deduce its structure.

Theoretical Framework

In electron ionization mass spectrometry (EI-MS), the molecule is bombarded with high-energy electrons, leading to the formation of a molecular ion (M^+) and various fragment ions. The fragmentation of **3-Chloro-1-methylpyrrolidine** is expected to be influenced by the presence of the nitrogen and chlorine atoms. Alpha-cleavage adjacent to the nitrogen is a common

fragmentation pathway for amines.[2] The presence of chlorine will also result in a characteristic isotopic pattern for chlorine-containing fragments (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio).[3]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile compounds like **3-Chloro-1-methylpyrrolidine**.

1. Sample Preparation:

- Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).

2. GC Separation:

- Inject a small volume of the solution into the GC.
- The compound will be separated from any impurities on a capillary column.

3. MS Detection:

- As the compound elutes from the GC column, it enters the mass spectrometer.
- An electron ionization (EI) source is typically used.
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).

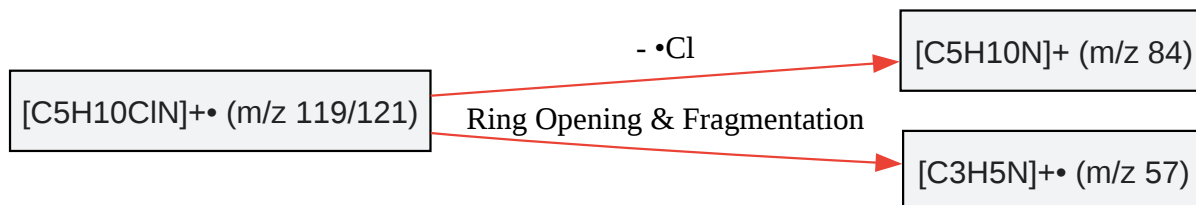
Predicted Mass Spectrum Data

The predicted key fragments and their corresponding m/z values for **3-Chloro-1-methylpyrrolidine** are listed below. The molecular weight of **3-Chloro-1-methylpyrrolidine** ($\text{C}_5\text{H}_{10}\text{ClN}$) is approximately 119.59 g/mol .

m/z Value	Proposed Fragment	Notes
119/121	$[C_5H_{10}ClN]^+$	Molecular ion (M^+), showing the characteristic 3:1 isotopic pattern for one chlorine atom.
84	$[M - Cl]^+$	Loss of a chlorine radical.
57	$[C_4H_9]^+$ or $[C_3H_5N]^+$	Common fragment from alpha-cleavage.
42	$[C_2H_4N]^+$	A common fragment in pyrrolidine-containing compounds.

Fragmentation Pathway

The following diagram illustrates a plausible fragmentation pathway for **3-Chloro-1-methylpyrrolidine** under electron ionization.



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Sources

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- [3. 10-087542 - 3-chloro-1-methyl-pyrrolidine | 10603-46-0 \[cymitquimica.com\]](#)
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